

2-Chloro-N,N-dipropylacetamide: A Comprehensive Safety and Hazard Profile

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Compound of Interest

Compound Name: *2-Chloro-N,N-dipropylacetamide*

Cat. No.: *B1360406*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety and hazard information for **2-Chloro-N,N-dipropylacetamide** (CAS No. 6069-01-8), a chemical intermediate of interest in various research and development applications. This document synthesizes available data from safety data sheets (SDS) and toxicological databases to offer a comprehensive resource for professionals handling this compound. Due to a lack of publicly available, in-depth experimental studies on this specific molecule, this guide also incorporates data from structurally similar compounds to provide a broader understanding of potential hazards.

Chemical and Physical Properties

A foundational understanding of the physical and chemical properties of a substance is critical for its safe handling and use in experimental settings.

Property	Value
Molecular Formula	C ₈ H ₁₆ ClNO
Molecular Weight	177.67 g/mol
CAS Number	6069-01-8
Appearance	No data available
Boiling Point	242.7°C at 760 mmHg
Flash Point	100.6°C
Density	1.007 g/cm ³
Solubility	No data available
Synonyms	Acetamide, 2-chloro-N,N-dipropyl-; N,N-Dipropyl-2-chloroacetamide

Hazard Identification and GHS Classification

2-Chloro-N,N-dipropylacetamide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory tract irritation.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed [1] [2]
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation [1] [2]
Serious Eye Damage/Eye Irritation	1	GHS05	Danger	H318: Causes serious eye damage [1] [2]
Specific Target Organ Toxicity (Single Exposure)	3	GHS07	Warning	H335: May cause respiratory irritation [1] [2]

Precautionary Statements

Adherence to the following precautionary statements is mandatory to minimize risk when handling this compound.

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2]
P264		Wash skin thoroughly after handling. [2]
P270		Do not eat, drink or smoke when using this product. [2]
P271		Use only outdoors or in a well- ventilated area. [2]
P280		Wear protective gloves/ protective clothing/ eye protection/ face protection. [2]
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352		IF ON SKIN: Wash with plenty of water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310		Immediately call a POISON CENTER or doctor/physician.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.[2]

P405	Store locked up.[2]
Disposal	P501 Dispose of contents/container to an approved waste disposal plant.[2]

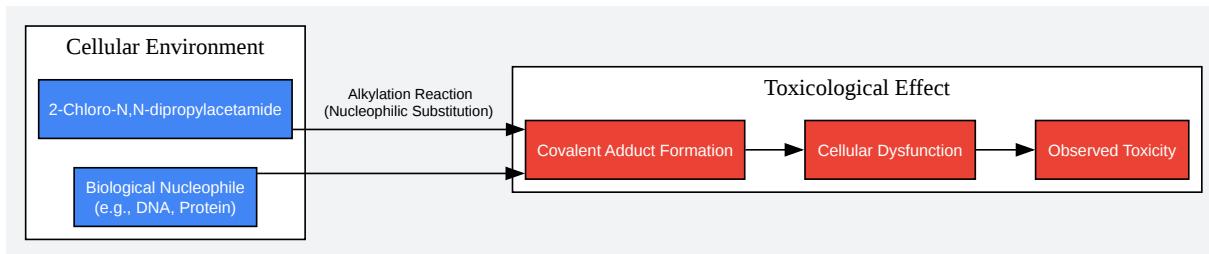
Toxicological Information

Detailed toxicological studies on **2-Chloro-N,N-dipropylacetamide** are not readily available in the public domain. The GHS classification of "Acute Toxicity, Oral, Category 4" suggests a lethal dose (LD50) for oral exposure in rats to be in the range of 300 to 2000 mg/kg. For context, the structurally similar compound 2-Chloro-N,N-diethylacetamide has a reported oral LD50 in rabbits of 500 mg/kg. This information should be used for hazard awareness, and it is crucial to handle the compound with appropriate care.

Potential Mechanism of Toxicity

While specific mechanistic studies on **2-Chloro-N,N-dipropylacetamide** are lacking, the chemical structure, specifically the α -chloro amide moiety, suggests a potential for covalent modification of biological macromolecules. This class of compounds can act as alkylating agents. A proposed, though not experimentally verified, mechanism of toxicity could involve the nucleophilic attack by biological macromolecules (such as DNA or proteins) on the electrophilic carbon atom bearing the chlorine atom. This can lead to cellular dysfunction and toxicity.

For instance, studies on other α -chloroacetamide derivatives have shown that they can induce DNA damage and exhibit synthetic lethality in cells with deficient DNA repair pathways, such as those lacking PARP1. This suggests a potential genotoxic mechanism.



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A potential mechanism of toxicity for **2-Chloro-N,N-dipropylacetamide**.

Experimental Protocols (General)

While specific experimental protocols for the determination of the toxicological profile of **2-Chloro-N,N-dipropylacetamide** are not available, this section outlines the general methodologies for the key hazards identified.

Acute Oral Toxicity (General Protocol - OECD 423)

- Animal Model: Typically, young adult female rats are used.
- Dosage: A single dose of the substance is administered by gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- Endpoint: The LD50 is estimated based on the number of mortalities at a given dose level, which then determines the GHS category.

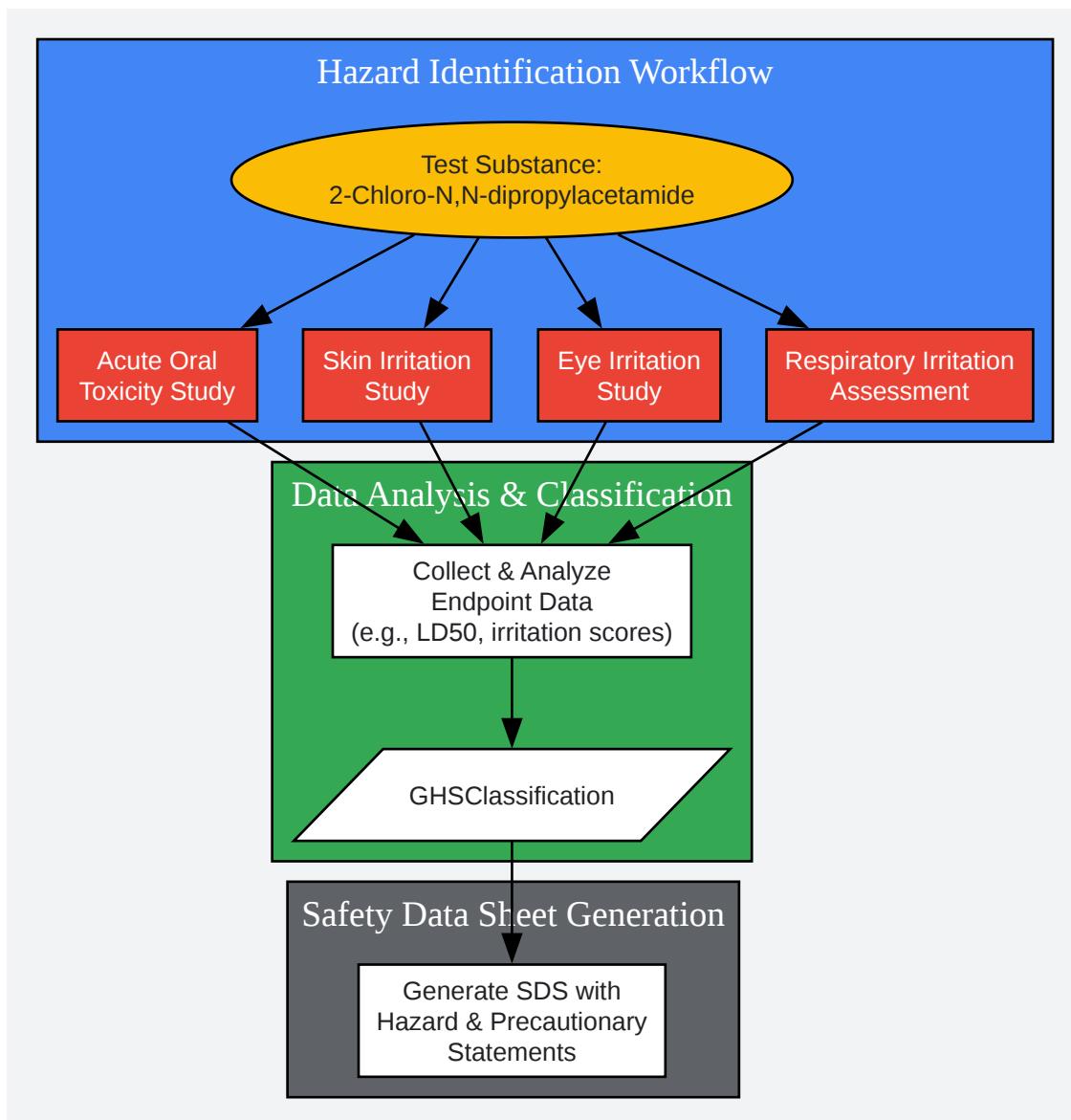
Skin Irritation (General Protocol - OECD 404)

- Animal Model: Albino rabbits are typically used.
- Application: A small amount of the test substance is applied to a shaved patch of skin on the back of the animal.

- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions is scored, and the average scores are used to classify the substance's irritation potential.

Serious Eye Damage/Irritation (General Protocol - OECD 405)

- Animal Model: Albino rabbits are typically used.
- Application: A small amount of the test substance is instilled into the conjunctival sac of one eye of the animal.
- Observation: The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specified intervals.
- Scoring: The severity of the eye lesions is scored. The persistence of the effects determines whether the substance is classified as causing serious eye damage or eye irritation.



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A generalized workflow for hazard identification and classification.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Ingestion	Call a POISON CENTER or doctor/physician immediately. Rinse mouth. Do NOT induce vomiting.
Skin Contact	Remove contaminated clothing immediately. Wash skin with plenty of soap and water. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [2]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

- **Handling:** Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents. Store in a locked cabinet or other secure area.

Environmental Hazards

There is no specific data available regarding the environmental fate and ecotoxicity of **2-Chloro-N,N-dipropylacetamide**. However, given its chemical nature, uncontrolled release into

the environment should be avoided. All disposal must be in accordance with local, state, and federal regulations.

Conclusion

2-Chloro-N,N-dipropylacetamide is a hazardous chemical that requires careful handling. The primary risks are associated with oral toxicity, skin irritation, serious eye damage, and respiratory irritation. While detailed experimental data for this specific compound is limited, the available information from SDS and data on analogous compounds provide a strong basis for implementing robust safety protocols. All personnel handling this substance must be thoroughly trained on its hazards and the necessary safety precautions. Further research into the specific toxicological and environmental profile of **2-Chloro-N,N-dipropylacetamide** is warranted to fill the existing data gaps.

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